

Improving SR 11023 solubility for experiments

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Compound of Interest

Compound Name: SR 11023
Cat. No.: B15137874

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Technical Support Center: SR 11023

Welcome to the technical support center for **SR 11023**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **SR 11023** in experiments and to troubleshoot common issues, particularly concerning its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **SR 11023** and what is its primary mechanism of action?

A1: **SR 11023** is an antagonist of the Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).^[1] Its primary mechanism of action involves binding to the ligand-binding domain of PPAR γ , which causes a conformational change in the activation helix (H12). This change prevents the recruitment of coactivator proteins and instead promotes the binding of corepressor proteins, leading to the inhibition of PPAR γ -mediated gene transcription.^{[2][3]}

Q2: What are the common research applications for **SR 11023**?

A2: **SR 11023** is primarily used in studies related to metabolic diseases, such as type 2 diabetes, due to its role as a PPAR γ antagonist. It is often used to investigate the effects of

blocking PPAR γ signaling, including its impact on adipogenesis (fat cell development) and the expression of PPAR γ target genes.

Q3: In which solvents is **SR 11023** soluble?

A3: **SR 11023** is highly soluble in dimethyl sulfoxide (DMSO).[1][4] For in vivo experiments, a common solvent system is a mixture of DMSO, PEG300, Tween-80, and saline.[5]

Q4: How should I store **SR 11023** solutions?

A4: For powdered **SR 11023**, storage at -20°C for up to 3 years is recommended. Once dissolved in a solvent, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month to prevent degradation.[1][4]

Troubleshooting Guide

Issue: Precipitation of **SR 11023** in Cell Culture Media

Possible Cause 1: Exceeded Solubility Limit in Aqueous Media

- Explanation: **SR 11023**, like many small molecules, has limited solubility in aqueous solutions such as cell culture media. Adding a highly concentrated DMSO stock directly to the media can cause the compound to precipitate out.
- Solution:
 - Prepare a high-concentration stock solution in 100% DMSO. A concentration of 100 mg/mL (196.60 mM) in DMSO is achievable, though sonication may be required.[4]
 - Perform serial dilutions. First, dilute the high-concentration stock to an intermediate concentration (e.g., 10 mM) in 100% DMSO.
 - Add the intermediate stock to pre-warmed (37°C) cell culture media dropwise while gently vortexing. This gradual dilution helps to prevent the compound from crashing out of solution.
 - Ensure the final DMSO concentration in the cell culture media is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Possible Cause 2: Interaction with Media Components

- Explanation: Components of the cell culture media, such as proteins and salts in fetal bovine serum (FBS), can sometimes interact with the compound and reduce its solubility.
- Solution:
 - Consider using serum-free or low-serum media for the initial dilution of **SR 11023** before adding it to your final cell culture system, if your experimental design allows.
 - Test different media formulations to see if precipitation is specific to one type.

Possible Cause 3: Temperature Fluctuations

- Explanation: Changes in temperature can affect the solubility of compounds. Moving plates or flasks between the incubator and the bench repeatedly can cause temperature shifts that may lead to precipitation.
- Solution: Minimize the time that culture vessels are outside of the incubator. Perform experimental manipulations quickly and efficiently.

Data Presentation

Table 1: Solubility of **SR 11023**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	100	196.60	Ultrasonic treatment may be needed. Use freshly opened, hygroscopic DMSO for best results. [1] [4]

Table 2: Storage Conditions for **SR 11023**

Form	Storage Temperature (°C)	Duration
Powder	-20	3 years[1][4]
Powder	4	2 years[1][4]
In Solvent	-80	6 months[1][4]
In Solvent	-20	1 month[1][4]

Experimental Protocols

Protocol 1: Preparation of **SR 11023** Stock and Working Solutions for In Vitro Experiments

Materials:

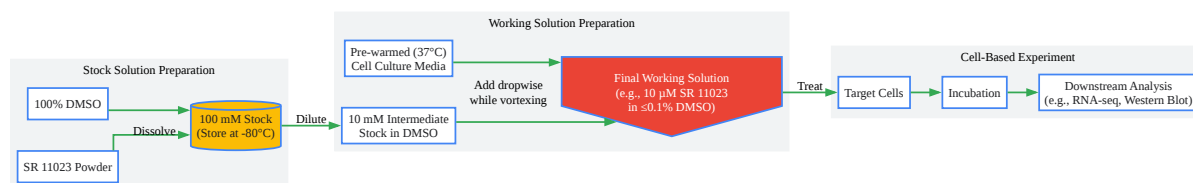
- **SR 11023** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Sterile, pre-warmed (37°C) cell culture medium
- Vortex mixer
- Sonicator (optional)

Procedure:

- Prepare a 100 mM Stock Solution in DMSO:
 - Calculate the required mass of **SR 11023** for your desired volume of 100 mM stock solution (Molecular Weight: 508.65 g/mol).[1]
 - Aseptically add the calculated mass of **SR 11023** powder to a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube.

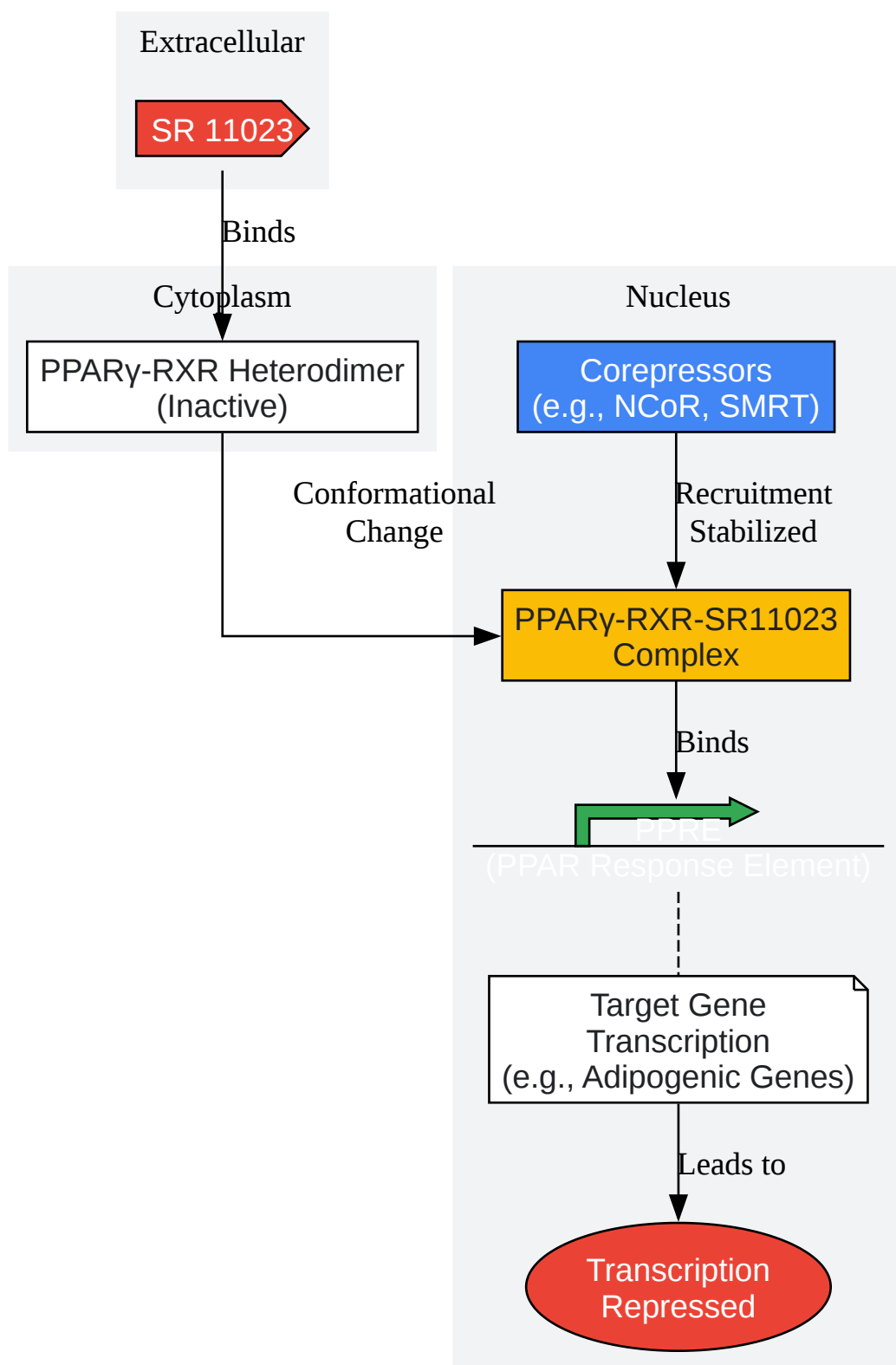
- Vortex thoroughly to dissolve the powder. If necessary, use an ultrasonic water bath for short bursts to aid dissolution.^[4]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.
- Prepare a 10 mM Intermediate Stock Solution in DMSO:
 - Thaw a single aliquot of the 100 mM stock solution.
 - In a sterile tube, perform a 1:10 dilution of the 100 mM stock with anhydrous DMSO to create a 10 mM intermediate stock.
- Prepare the Final Working Solution in Cell Culture Medium:
 - Pre-warm your complete cell culture medium to 37°C.
 - To achieve a final concentration of 10 µM **SR 11023** in your experiment, for example, add 1 µL of the 10 mM intermediate stock solution to every 1 mL of your pre-warmed cell culture medium.
 - Add the **SR 11023** intermediate stock dropwise to the medium while gently vortexing to ensure rapid and even dispersion.
 - The final DMSO concentration in this example will be 0.1%. Always calculate and report the final solvent concentration in your experiments and include a vehicle control (media with the same final concentration of DMSO).

Mandatory Visualizations



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Caption: Workflow for preparing **SR 11023** solutions for cell-based assays.



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Caption: Antagonistic action of **SR 11023** on the PPAR γ signaling pathway.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. Chemical crosslinking mass spectrometry reveals the conformational landscape of the activation helix of PPAR \$\gamma\$; a model for ligand-dependent antagonism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
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